

Methyl 2-amino-5-chlorobenzoate solubility in organic solvents

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Compound of Interest		
Compound Name:	Methyl 2-amino-5-chlorobenzoate	
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An In-Depth Technical Guide to the Solubility of **Methyl 2-Amino-5-Chlorobenzoate** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **methyl 2-amino-5-chlorobenzoate**, a key intermediate in pharmaceutical synthesis. While quantitative solubility data for this compound is not readily available in published literature, this document outlines the known qualitative solubility and provides detailed experimental protocols for its quantitative determination. This guide is intended to be a valuable resource for researchers and professionals in drug development and chemical synthesis, enabling them to accurately assess the solubility of **methyl 2-amino-5-chlorobenzoate** in various organic solvents.

Introduction to Methyl 2-amino-5-chlorobenzoate

Methyl 2-amino-5-chlorobenzoate (CAS No. 5202-89-1) is a crystalline organic compound widely utilized as a pharmaceutical intermediate.[1] Its molecular structure, featuring an aromatic ring substituted with amino, chloro, and methyl ester functional groups, dictates its physicochemical properties, including its solubility in different solvent systems. Understanding the solubility of this compound is critical for process development, formulation, and purification in the pharmaceutical industry.





Solubility of Methyl 2-amino-5-chlorobenzoate: Qualitative Overview

Based on available technical data sheets, the solubility of **methyl 2-amino-5-chlorobenzoate** has been qualitatively described. This information provides a general guideline for solvent selection.

Table 1: Qualitative Solubility of Methyl 2-amino-5-chlorobenzoate

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	Soluble	[1]
Methanol	Soluble	[1]
Water	Insoluble	[1]

It is important to note that "soluble" and "insoluble" are relative terms. For precise process design and optimization, quantitative determination of solubility is essential. The following sections provide detailed protocols for common laboratory methods to obtain this critical data.

Experimental Protocols for Quantitative Solubility Determination

The following are detailed methodologies for key experiments to quantitatively determine the solubility of **methyl 2-amino-5-chlorobenzoate** in organic solvents.

Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining the equilibrium solubility of a compound in a given solvent.

Methodology:

Preparation of Saturated Solution:



- Add an excess amount of methyl 2-amino-5-chlorobenzoate to a known volume of the selected organic solvent in a sealed container (e.g., a screw-cap vial or flask).
- Agitate the mixture at a constant temperature for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. A thermostatically controlled shaker or magnetic stirrer is recommended.

Phase Separation:

- Allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled pipette to avoid temperature-induced precipitation.
- Filter the supernatant through a syringe filter (e.g., 0.45 μm PTFE) to remove any remaining solid particles.

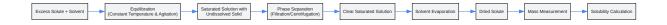
Solvent Evaporation:

- Transfer a precisely measured volume of the clear, saturated solution to a pre-weighed, dry container (e.g., an evaporating dish or beaker).
- Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature that does not cause decomposition of the solute.

Quantification:

- Once the solvent is completely removed, weigh the container with the dried solute.
- The solubility is calculated as the mass of the dissolved solid per volume of the solvent (e.g., in g/100 mL).

Logical Relationship for Gravimetric Solubility Determination



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Caption: Logical workflow for the gravimetric determination of solubility.

UV/Vis Spectrophotometry Method

This method is suitable if **methyl 2-amino-5-chlorobenzoate** exhibits a significant UV/Vis absorbance in the chosen solvent and follows the Beer-Lambert law.

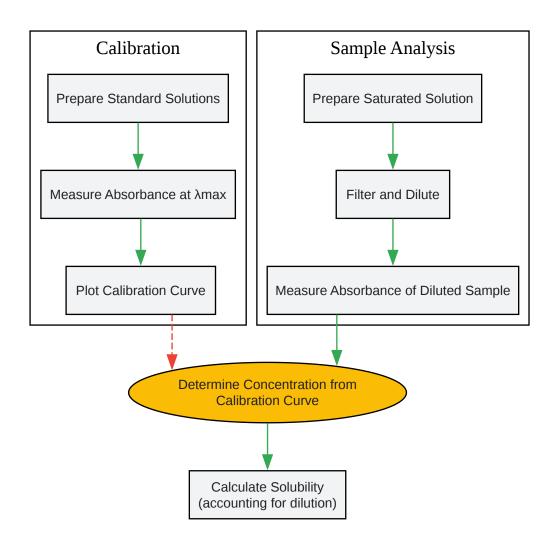
Methodology:

- · Preparation of Calibration Curve:
 - Prepare a series of standard solutions of methyl 2-amino-5-chlorobenzoate of known concentrations in the selected solvent.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λmax).
 - Plot a calibration curve of absorbance versus concentration. The curve should be linear with a correlation coefficient (R²) close to 1.
- · Preparation of Saturated Solution:
 - Follow the same procedure as in the gravimetric method (Section 3.1, step 1) to prepare a saturated solution at a constant temperature.
- Sample Preparation and Analysis:
 - After equilibration, filter the saturated solution.
 - Dilute a known volume of the clear saturated solution with the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λmax.
- Quantification:
 - Use the calibration curve to determine the concentration of the diluted solution.



 Calculate the concentration of the original saturated solution by accounting for the dilution factor. This concentration represents the solubility.

Experimental Workflow for UV/Vis Solubility Determination



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Caption: Workflow for solubility determination using UV/Vis spectrophotometry.

High-Performance Liquid Chromatography (HPLC) Method

HPLC is a highly sensitive and specific method for determining solubility, especially in complex mixtures or for compounds with low solubility.

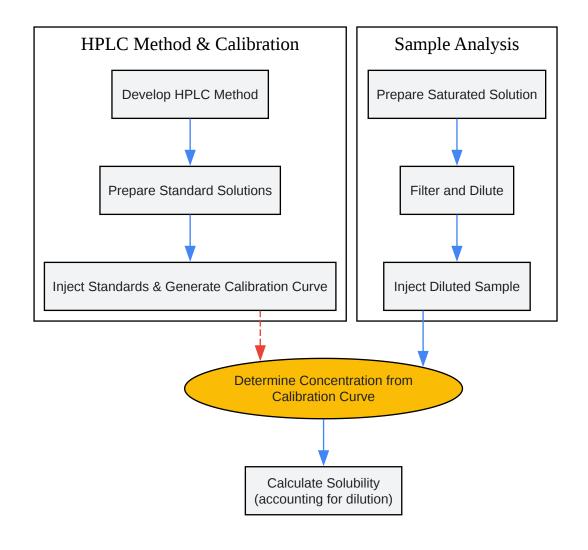


Methodology:

- Method Development:
 - Develop a suitable HPLC method for the analysis of methyl 2-amino-5-chlorobenzoate.
 This includes selecting an appropriate column, mobile phase, flow rate, and detector wavelength.
- · Preparation of Calibration Curve:
 - Prepare a series of standard solutions of methyl 2-amino-5-chlorobenzoate of known concentrations in the mobile phase or a compatible solvent.
 - Inject a fixed volume of each standard solution into the HPLC system.
 - Plot a calibration curve of peak area versus concentration.
- · Preparation of Saturated Solution:
 - Prepare a saturated solution as described in the gravimetric method (Section 3.1, step 1).
- Sample Preparation and Analysis:
 - Filter the saturated solution.
 - Dilute a known volume of the clear saturated solution with the mobile phase to a concentration within the linear range of the calibration curve.
 - Inject the diluted sample into the HPLC system.
- Quantification:
 - Determine the concentration of the diluted sample from the calibration curve based on its peak area.
 - Calculate the solubility by multiplying the determined concentration by the dilution factor.

Experimental Workflow for HPLC Solubility Determination





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Caption: Workflow for solubility determination using HPLC.

Conclusion

While quantitative solubility data for **methyl 2-amino-5-chlorobenzoate** in various organic solvents is not extensively documented, this guide provides the necessary framework for its determination. The qualitative data presented offers a starting point for solvent selection, and the detailed experimental protocols for gravimetric, UV/Vis, and HPLC methods empower researchers to generate precise and reliable quantitative solubility data. This information is crucial for the efficient development and optimization of synthetic processes and formulations involving this important pharmaceutical intermediate.



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References

- 1. nbinno.com [nbinno.com]
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